

# Laboratory safety precautions for handling Ethyl 5-hydroxynicotinate

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## Compound of Interest

Compound Name: *Ethyl 5-hydroxynicotinate*

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## Application Notes and Protocols for Ethyl 5-hydroxynicotinate

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **Ethyl 5-hydroxynicotinate** (CAS No: 59288-38-9). The information is intended to guide laboratory practices to ensure personnel safety and maintain the integrity of experiments.

## Chemical and Physical Properties

**Ethyl 5-hydroxynicotinate** is a pyridine derivative that serves as a versatile building block in organic synthesis. Its chemical structure combines a pyridine ring with a hydroxyl group and an ethyl ester, making it a useful intermediate in the synthesis of more complex molecules, particularly in the development of novel pharmaceutical candidates.[\[1\]](#)

Table 1: Physical and Chemical Properties of **Ethyl 5-hydroxynicotinate** and Related Compounds

Property	Ethyl 5-hydroxynicotinate	Ethyl nicotinate (Analogue)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO <sub>3</sub>	C <sub>8</sub> H <sub>9</sub> NO <sub>2</sub>
Molecular Weight	167.16 g/mol	151.16 g/mol
Appearance	White to off-white to yellow solid	Clear colorless to pale yellow liquid
Melting Point	Not available	8 - 10 °C
Boiling Point	Not available	223 - 224 °C
Flash Point	Not available	93 °C
Solubility	>25.1 µg/mL in water at pH 7.4[2]	50 g/L in water

## Safety and Hazard Information

**Ethyl 5-hydroxynicotinate** and its analogues are associated with several hazards. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. It is crucial to handle this compound with appropriate safety precautions.

Table 2: Hazard Identification and GHS Classification

Hazard	GHS Classification (for related compounds)	Precautionary Statements
Acute Oral Toxicity	Harmful if swallowed (H302)	P264, P270, P301+P312+P330
Eye Irritation	Causes serious eye irritation (H319)	P280, P305+P351+P338, P337+P313
Skin Irritation	May cause skin irritation.	P280
Respiratory Irritation	May cause respiratory irritation.	P261, P271
Aquatic Hazard	Toxic to aquatic life (H401), Harmful to aquatic life with long lasting effects (H412)	P273

Table 3: Quantitative Toxicity Data (for Ethyl nicotinate as an analogue)

Test	Species	Route	Value
LD50	Mouse	Oral	1900 mg/kg <sup>[3]</sup>
LD50	Rabbit	Dermal	7940 mg/kg <sup>[3]</sup>

Note: Specific LD50/LC50 data for **Ethyl 5-hydroxynicotinate** is not readily available. The provided data for the analogue Ethyl nicotinate should be used for risk assessment with caution.

## Personal Protective Equipment (PPE)

Strict adherence to personal protective equipment (PPE) guidelines is mandatory when handling **Ethyl 5-hydroxynicotinate**.

Table 4: Recommended Personal Protective Equipment

Protection Type	Specific Recommendations
Eye/Face Protection	Chemical splash goggles or a face shield that meets EN 166 standards.
Skin Protection	Chemical-resistant gloves (e.g., disposable nitrile gloves) and a lab coat must be worn. Ensure gloves are inspected before use and removed before leaving the laboratory.
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood is required. If engineering controls are not sufficient, a NIOSH/MSHA approved respirator should be used.
Body Protection	A lab coat or apron should be worn. Long pants and closed-toe shoes are mandatory.

## Experimental Protocols

### General Handling and Storage

#### Handling:

- Read and understand the Safety Data Sheet (SDS) before handling.
- Conduct all work in a well-ventilated laboratory, preferably within a certified chemical fume hood.<sup>[4]</sup>
- Avoid contact with skin, eyes, and clothing.<sup>[4]</sup>
- Do not breathe dust or vapors.
- Wash hands thoroughly after handling.
- Keep away from heat, sparks, and open flames.<sup>[3]</sup>

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[4]</sup>

- Keep away from strong oxidizing agents.

## Protocol for the Synthesis of Ethyl nicotinate (Analogue)

This protocol describes a microwave-assisted synthesis of ethyl nicotinate, which can be adapted for similar esterifications.

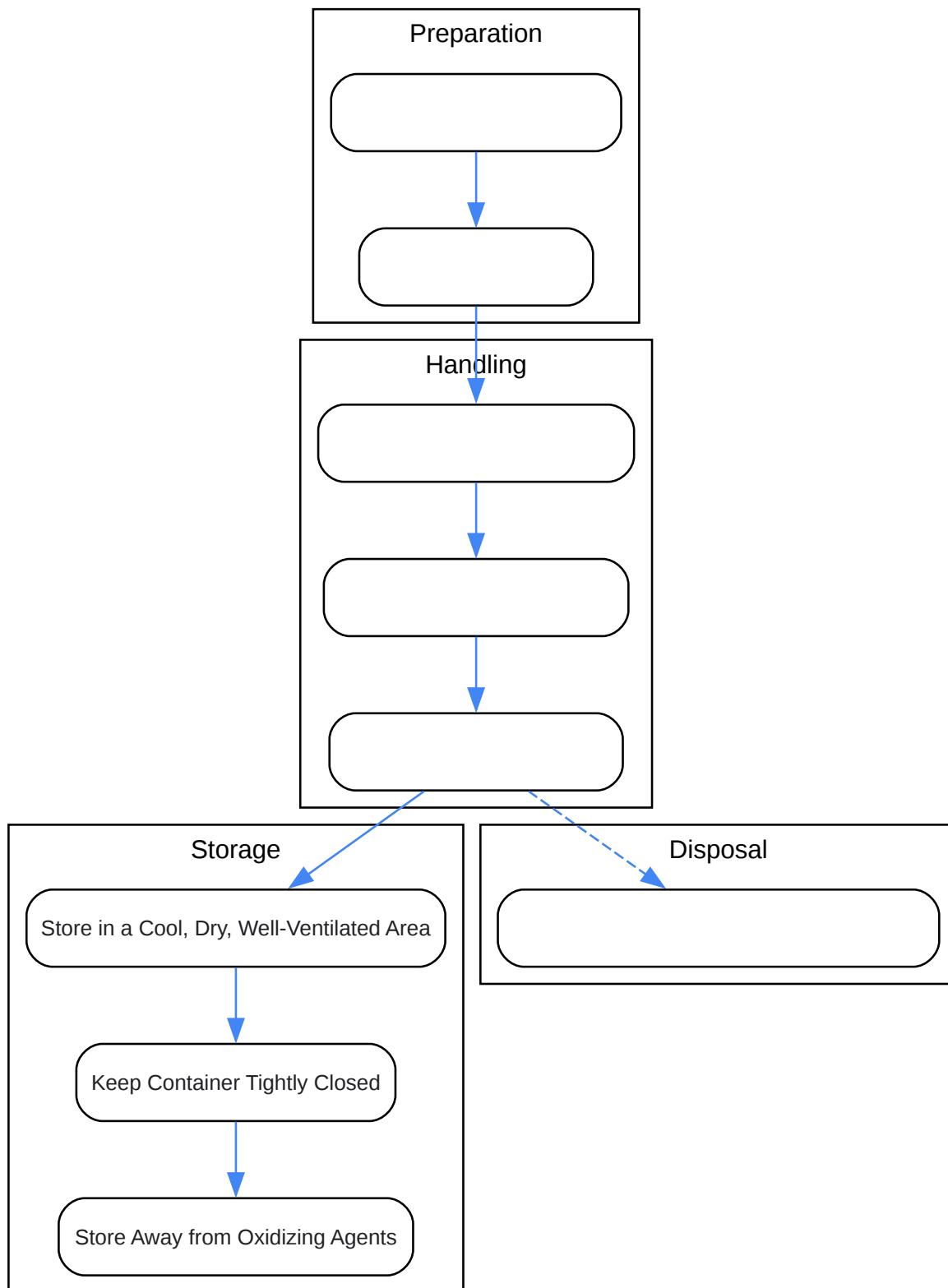
### Materials:

- Isonicotinic acid
- Absolute ethanol
- Activated powdered carbon (catalyst)
- Toluene (solvent)
- Saturated aqueous solution of  $\text{Na}_2\text{CO}_3$
- Chloroform

### Procedure:

- To a 100 mL three-necked flask, add 0.8 mol of isonicotinic acid, 0.64 mol of absolute ethanol, 2.0 g of activated powdered activated carbon, and toluene.
- Heat the reaction mixture using a microwave reactor for 10 minutes at 130 °C (200 W power).[\[5\]](#)
- After the reaction, cool the mixture and neutralize it with a saturated aqueous solution of  $\text{Na}_2\text{CO}_3$  until the pH reaches 7.[\[5\]](#)
- Separate the organic layer. Extract the aqueous phase with 20 mL of chloroform and combine the organic layers.[\[5\]](#)
- Recover the chloroform by atmospheric distillation.
- Distill the residue under reduced pressure to obtain the final product.[\[5\]](#)

## Diagrams and Workflows



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Caption: Workflow for the safe handling and storage of **Ethyl 5-hydroxynicotinate**.

Note on Biological Activity: As of the latest literature review, specific biological targets and signaling pathways for **Ethyl 5-hydroxynicotinate** have not been well-characterized. It is primarily utilized as a chemical intermediate in the synthesis of more complex, biologically active molecules.<sup>[1]</sup> Therefore, a signaling pathway diagram is not applicable at this time. The provided workflow diagram illustrates the necessary safety and handling procedures.

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